Personal protective equipment for handling SR-4835

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*SR-4835*
Cat. No.:	*B15580120*

Get Quote

Essential Safety and Handling Guide for SR-4835

FOR RESEARCH USE ONLY. Not for human or veterinary use.

This document provides crucial safety and logistical information for handling the compound **SR-4835**. Researchers, scientists, and drug development professionals should review this guide thoroughly before working with this substance to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment (PPE)

SR-4835 is a chemical compound that requires careful handling to avoid potential health risks. Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **SR-4835** has the following hazard classifications:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

© 2026 BenchChem. All rights reserved.

- H335: May cause respiratory irritation.

To mitigate these risks, the following personal protective equipment is mandatory when handling **SR-4835**.

PPE Category	Item	Specification
Eye Protection	Safety Glasses with Side Shields	Must be worn at all times in the laboratory.
Chemical Goggles	Required when there is a risk of splashing.	
Hand Protection	Chemical-Resistant Gloves	Nitrile or other appropriate material. Inspect for tears before use.
Body Protection	Laboratory Coat	Fully buttoned to protect skin and clothing.
Respiratory Protection	Fume Hood or Ventilated Enclosure	All handling of solid SR-4835 and preparation of solutions should be performed in a certified chemical fume hood to avoid inhalation of dust or aerosols.

Safe Handling and Operational Plan

Adherence to the following procedural steps is essential for the safe handling of **SR-4835**.

2.1. Engineering Controls

- Always handle **SR-4835** in a well-ventilated area, preferably a certified chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.

2.2. Procedural Steps for Handling

© 2026 BenchChem. All rights reserved.

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Clear the workspace of any unnecessary items.
- Weighing: If working with the solid form, carefully weigh the required amount in a chemical fume hood to prevent inhalation of the powder. Use anti-static measures where appropriate.
- Solution Preparation: When dissolving **SR-4835**, add the solvent to the solid slowly to avoid splashing.
- Use in Experiments: When using **SR-4835** in experimental protocols, ensure all transfers are conducted with care to prevent spills.
- Post-Handling: After handling, decontaminate the work area and any equipment used. Wash hands thoroughly with soap and water.

First Aid Measures

In the event of exposure, immediate action is critical.

Exposure Route	First Aid Procedure
If Swallowed	Call a POISON CENTER or doctor immediately if you feel unwell.[1] Rinse mouth.
If on Skin	Wash with plenty of water.[1] If skin irritation occurs, get medical advice/attention.
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1] If eye irritation persists, get medical advice/attention.
If Inhaled	Move person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.

Disposal Plan

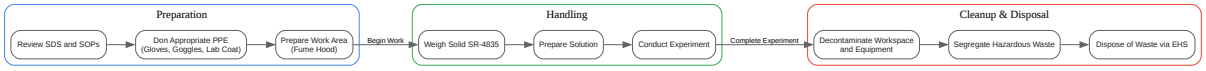
© 2026 BenchChem. All rights reserved.

All waste containing **SR-4835**, including empty containers, contaminated lab supplies, and unused material, must be treated as hazardous chemical waste.

- Waste Collection: Collect all **SR-4835** waste in a designated, clearly labeled, and sealed container.
- Disposal: Dispose of the hazardous waste through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations. Do not dispose of **SR-4835** down the drain or in regular trash.

Experimental Workflow for Safe Handling of SR-4835

The following diagram outlines the logical workflow for safely handling **SR-4835** from receipt to disposal.



Click to download full resolution via product page

Caption: Workflow for the safe handling of **SR-4835**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. SR-4835 | CDK12/13 Inhibitor | AmBeed.com [ambeed.com]

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [Personal protective equipment for handling SR-4835]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15580120/docs#personal-protective-equipment-for-handling-sr-4835]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check